

Application Notes and Protocols for Studying 11-keto-ETE-CoA

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Compound of Interest

Compound Name: 11-keto-ETE-CoA

Cat. No.: B15547387

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Introduction

11-keto-eicosatetraenyl-Coenzyme A (**11-keto-ETE-CoA**) is a putative metabolite of arachidonic acid. As an eicosanoid derivative, it is positioned at the intersection of lipid signaling and metabolism. Eicosanoids, including hydroxyeicosatetraenoic acids (HETEs) and their oxidized keto-derivatives (oxo-ETEs), are potent lipid mediators involved in a myriad of physiological and pathological processes such as inflammation, cardiovascular function, and cancer.[1][2] The precursor molecule, 11-hydroxyeicosatetraenoic acid (11-HETE), is generated from arachidonic acid through the action of cyclooxygenase (COX) and cytochrome P450 (CYP) enzymes, as well as non-enzymatic lipid peroxidation.[1][3][4][5] 11-HETE has been demonstrated to induce cellular hypertrophy in cardiomyocytes, suggesting its involvement in cardiovascular physiology.[3][6]

The conversion of 11-HETE to 11-keto-ETE is likely catalyzed by a dehydrogenase enzyme. Notably, 15-hydroxyprostaglandin dehydrogenase (15-PGDH) has been shown to oxidize 11(R)-HETE to 11-keto-ETE.[1] The subsequent addition of Coenzyme A to form **11-keto-ETE-CoA** would be catalyzed by an acyl-CoA synthetase, enzymes that are crucial for activating fatty acids for further metabolism.[7] The formation of the CoA thioester suggests that **11-keto-ETE-CoA** may be a substrate for metabolic pathways such as peroxisomal β -oxidation or incorporation into complex lipids, effectively linking the signaling functions of eicosanoids with cellular energy and lipid homeostasis.

The study of **11-keto-ETE-CoA** is currently hampered by a lack of specific tools and established models. These application notes provide a framework for its investigation, including hypothetical biosynthetic pathways, detailed protocols for its generation and detection, and models for studying its biological effects.

Proposed Biosynthetic Pathway of **11-keto-ETE-CoA**

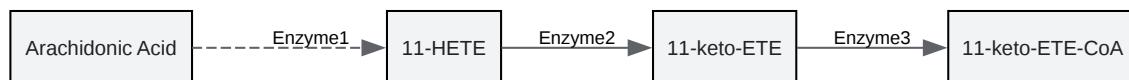
The formation of **11-keto-ETE-CoA** is proposed to occur in a step-wise manner from arachidonic acid.

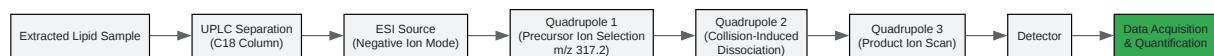
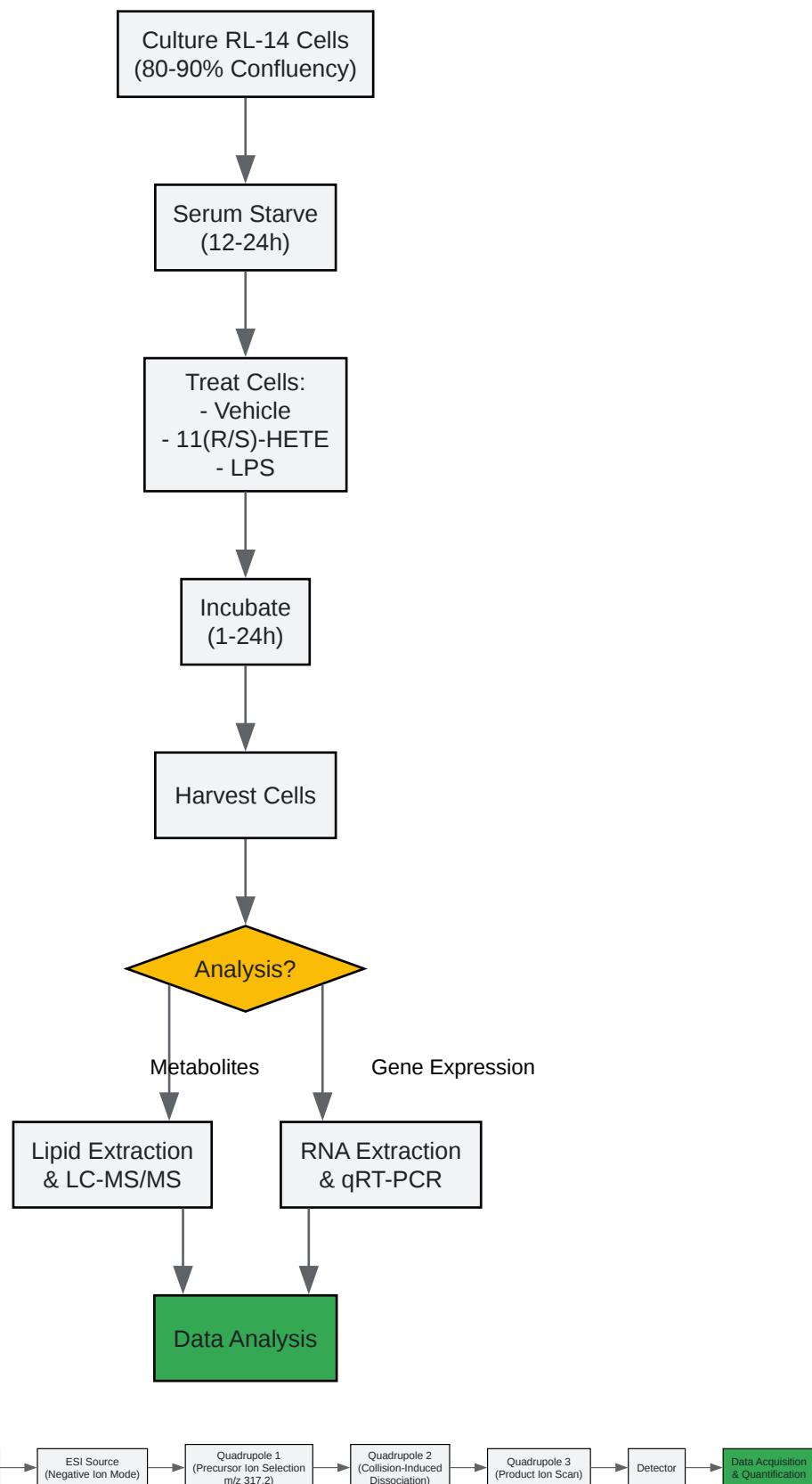
Enzymatic Conversions

Acyl-CoA Synthetase
(ATP, CoA)

11-HEDH / 15-PGDH
(NAD⁺)

COX, CYP, or
Non-enzymatic Oxidation



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